

# proper sample collection and storage for PP13 analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PP13

Cat. No.: B1576774

[Get Quote](#)

## Technical Support Center: PP13 Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the proper sample collection and storage for Placental Protein 13 (**PP13**) analysis.

### Frequently Asked Questions (FAQs)

Q1: What is the most suitable sample type for **PP13** analysis?

A1: The most common and recommended sample types for **PP13** analysis are maternal serum and plasma.<sup>[1][2]</sup> Other biological fluids like urine, saliva, and tissue homogenates can also be used, though protocols may vary.<sup>[3][4]</sup>

Q2: Which blood collection tubes should I use?

A2: For serum collection, use a serum separator tube (SST).<sup>[3][5]</sup> For plasma collection, use tubes containing either EDTA or heparin as an anticoagulant.<sup>[3][5]</sup> Do not use plasma collected in or treated with EDTA if the downstream analysis is sensitive to it, though for general ELISA it is often acceptable.<sup>[6]</sup>

Q3: What is the correct procedure for processing blood samples?

A3: Proper and timely processing is crucial for accurate results.

- For Serum: Allow the blood to clot for 2 hours at room temperature or overnight at 4°C. Afterwards, centrifuge the sample at 1000 x g for 20 minutes.[3][5]
- For Plasma: Centrifuge the sample at 1000 x g for 15 minutes at 2-8°C within 30 minutes of collection.[3][5][7]

Q4: How should I store my samples before analysis?

A4: Proper storage is critical to maintain the integrity of **PP13**.

- Short-term: If the assay is to be performed within 24 hours, store the separated serum or plasma at 2-8°C.[7]
- Long-term: For longer storage, aliquot the samples and store them at -20°C or -80°C.[3][5][7] **PP13** in serum is stable for at least 34 days at refrigerator temperature.[8] For long-term storage, samples can be kept at -20°C for up to 3 months or at -80°C for up to 6 months.[7]

Q5: How many times can I freeze and thaw my samples?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles as this can degrade the protein and affect the results.[3][5][7] Studies have shown that **PP13** concentration is not significantly altered after three freeze-thaw cycles from -20°C to room temperature.[8] However, it is best practice to aliquot samples into single-use volumes before freezing.

## Troubleshooting Guide

Issue 1: I obtained unexpected or inconsistent results in my **PP13** ELISA.

- Possible Cause: Improper sample collection or handling.
  - Solution: Review the detailed experimental protocols for sample collection and processing. Ensure that the correct collection tubes, centrifugation speeds, and storage conditions were used. Pre-analytical variables account for a significant percentage of laboratory errors.[9][10]

- Possible Cause: Hemolysis or lipemia in the sample.
  - Solution: Visually inspect the samples for a reddish tinge (hemolysis) or a milky appearance (lipemia). Do not use grossly hemolyzed or lipemic specimens as they can interfere with the assay.[\[7\]](#) To avoid lipemia, it is recommended to use a sample from a fasting patient.[\[9\]](#)
- Possible Cause: Use of incorrect collection tubes.
  - Solution: Ensure you are using serum separator tubes for serum or EDTA/heparin tubes for plasma. Using the wrong tube can lead to clotting when plasma is desired or contamination with anticoagulants that may interfere with the assay.[\[11\]](#)

Issue 2: My sample appears to be hemolyzed.

- Possible Cause: Vigorous mixing of the blood sample.
  - Solution: After collection, gently invert the tubes 8-10 times to mix the blood with the anticoagulant (for plasma tubes).[\[12\]](#) Avoid shaking the tubes.[\[13\]](#)
- Possible Cause: Difficult blood draw.
  - Solution: Use appropriate phlebotomy techniques to minimize trauma to the vein and red blood cells.[\[14\]](#)[\[15\]](#)

Issue 3: I have a low sample volume.

- Possible Cause: Under-filling the collection tube.
  - Solution: Ensure that blood collection tubes are filled to the appropriate volume to maintain the correct blood-to-anticoagulant ratio, which is critical for plasma samples.[\[14\]](#)

## Data Presentation

Table 1: Sample Collection and Processing Parameters

Parameter	Serum	Plasma
Collection Tube	Serum Separator Tube (SST)	EDTA or Heparin Tube
Clotting Time	2 hours at room temperature or overnight at 4°C	N/A
Centrifugation Speed	1000 x g	1000 x g
Centrifugation Duration	20 minutes	15 minutes
Centrifugation Temperature	Room Temperature	2-8°C

Table 2: Sample Storage Conditions and Stability

Storage Condition	Duration	Stability Notes
Room Temperature	Up to 3.4 days (in serum)	PP13 is stable in whole blood for at least 3 days at room temperature.[8]
Refrigerator (2-8°C)	Up to 34 days (in serum)	Recommended for short-term storage (up to 24 hours) before analysis.[7][8]
Freezer (-20°C)	Up to 3 months	Avoid repeated freeze-thaw cycles.[7]
Ultra-low Freezer (-80°C)	Up to 6 months	Recommended for long-term storage.[7]

## Experimental Protocols

### Protocol 1: Serum Sample Collection and Preparation

- Collection: Collect whole blood into a serum separator tube (SST).
- Clotting: Allow the blood to clot for 2 hours at room temperature or overnight at 4°C.[3]
- Centrifugation: Centrifuge the SST at 1000 x g for 20 minutes at room temperature.[3][5]

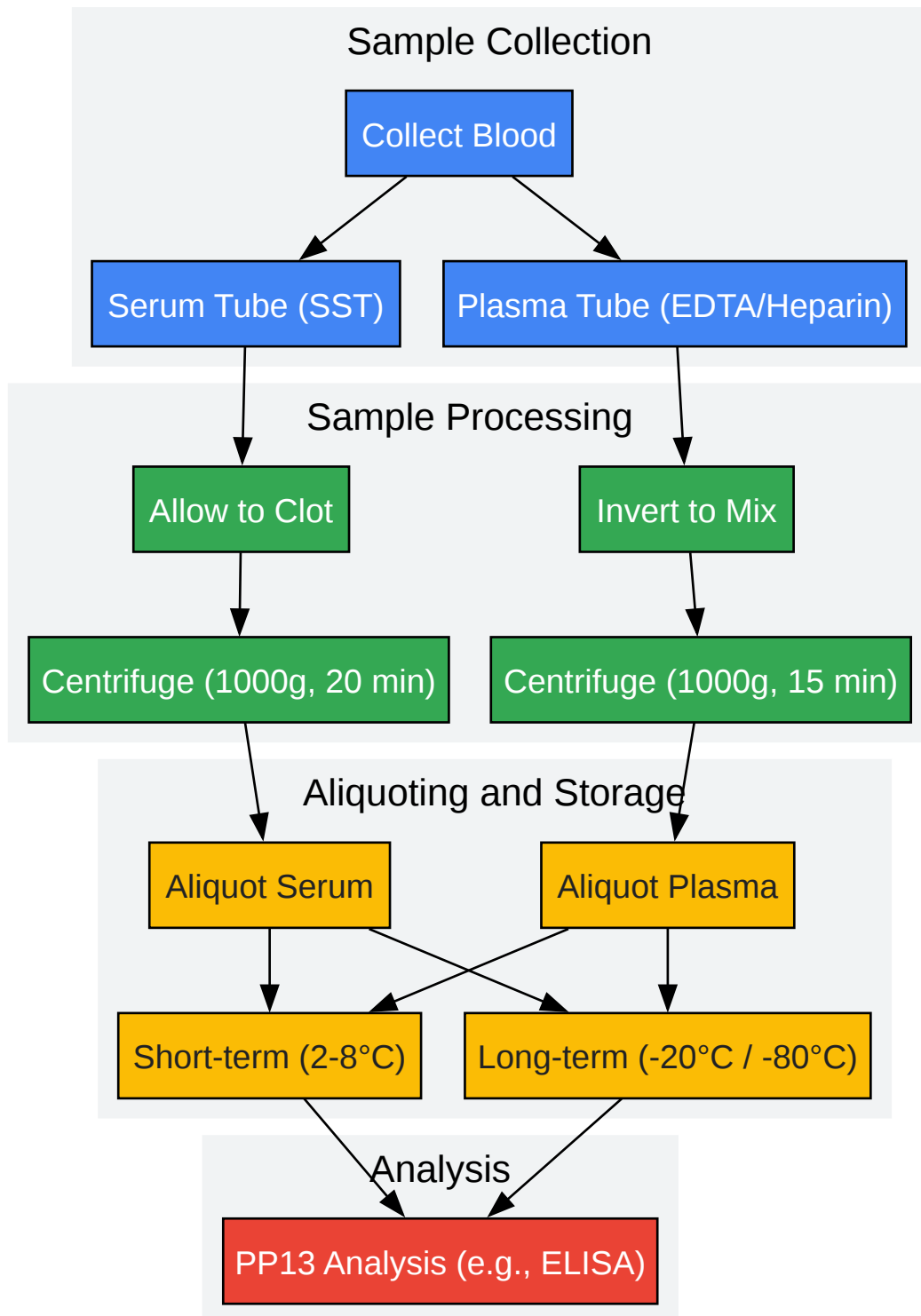
- Aliquoting: Carefully aspirate the serum and aliquot it into clean, labeled cryovials.
- Storage: For immediate analysis, store at 2-8°C. For long-term storage, store at -20°C or -80°C.[3][5]

## Protocol 2: Plasma Sample Collection and Preparation

- Collection: Collect whole blood into a tube containing either EDTA or heparin as an anticoagulant.
- Mixing: Immediately after collection, gently invert the tube 8-10 times to ensure proper mixing of blood and anticoagulant.[12]
- Centrifugation: Within 30 minutes of collection, centrifuge the tube at 1000 x g for 15 minutes at 2-8°C.[3][5]
- Aliquoting: Carefully collect the plasma supernatant and aliquot it into clean, labeled cryovials.
- Storage: For immediate analysis, store at 2-8°C. For long-term storage, store at -20°C or -80°C.[3][5]

## Visualizations

Workflow for PP13 Sample Collection and Processing



[Click to download full resolution via product page](#)

Caption: Workflow for **PP13** Sample Collection and Processing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Placental protein 13: An important biological protein in preeclampsia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Predictive Performance of Placental Protein 13 for Screening Preeclampsia in the First Trimester: A Systematic Review and Meta-Analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [elkbiotech.com](https://elkbiotech.com) [[elkbiotech.com](https://elkbiotech.com)]
- 4. [mybiosource.com](https://mybiosource.com) [[mybiosource.com](https://mybiosource.com)]
- 5. [cloud-clone.com](https://cloud-clone.com) [[cloud-clone.com](https://cloud-clone.com)]
- 6. [cincinnatichildrens.org](https://cincinnatichildrens.org) [[cincinnatichildrens.org](https://cincinnatichildrens.org)]
- 7. [eurodiagnostico.com](https://eurodiagnostico.com) [[eurodiagnostico.com](https://eurodiagnostico.com)]
- 8. PP13 stability in first trimester maternal serum and whole blood - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [selectscience.net](https://selectscience.net) [[selectscience.net](https://selectscience.net)]
- 10. [journaldamc.com](https://journaldamc.com) [[journaldamc.com](https://journaldamc.com)]
- 11. [solutionsop.co.uk](https://solutionsop.co.uk) [[solutionsop.co.uk](https://solutionsop.co.uk)]
- 12. [abbvillegeneral.com](https://abbvillegeneral.com) [[abbvillegeneral.com](https://abbvillegeneral.com)]
- 13. [zoetisus.com](https://zoetisus.com) [[zoetisus.com](https://zoetisus.com)]
- 14. [agingresearchbiobank.nia.nih.gov](https://agingresearchbiobank.nia.nih.gov) [[agingresearchbiobank.nia.nih.gov](https://agingresearchbiobank.nia.nih.gov)]
- 15. [needle.tube](https://needle.tube) [[needle.tube](https://needle.tube)]
- To cite this document: BenchChem. [proper sample collection and storage for PP13 analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1576774/docs#proper-sample-collection-and-storage-for-pp13-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)